



Application Note: Preparation and Handling of Bikaverin Stock Solutions in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bikaverin is a reddish, polyketide pigment with a tetracyclic benzoxanthone structure, primarily produced by various species of the Fusarium fungus.[1][2][3][4] It has garnered significant interest in the scientific community due to its diverse biological activities. Bikaverin exhibits potent antibiotic properties against certain fungi and protozoa, including Leishmania brasiliensis.[1][2][5][6] Furthermore, it demonstrates notable antitumor activity against various cancer cell lines, such as Ehrlich ascites carcinoma, leukemia, and sarcoma cells.[1][4] The primary mechanism of action involves the inhibition of mitochondrial respiration, making it a valuable tool for studies in cellular metabolism and oncology.[1]

This document provides a detailed protocol for the preparation, handling, and storage of Bikaverin stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent, ensuring solution integrity and reproducibility in experimental settings.

Chemical and Physical Properties

Bikaverin is a complex organic molecule with distinct physical characteristics. A summary of its key properties is provided below.



Property	Value	Reference	
Chemical Name	6,11-Dihydroxy-3,8-dimethoxy- 1-methylbenzo[b]xanthene- 7,10,12-trione		
Synonyms	Lycopersin, NSC 215139	[2]	
Molecular Formula	C20H14O8	[2]	
Molecular Weight	382.32 g/mol	[2]	
CAS Number	33390-21-5	[2]	
Appearance	Brown to reddish-brown solid powder	[2]	

Solubility

Proper solubilization is critical for the accurate and effective use of **Bikaverin** in experimental assays. **Bikaverin** has limited solubility in aqueous solutions but is soluble in several organic solvents.

Solvent	Solubility	Notes
DMSO	0.5 - 1.0 mg/mL	May require sonication and/or gentle warming to fully dissolve.[1][2] Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[2]
Chloroform	0.5 mg/mL	N/A
Dichloromethane	0.5 mg/mL	N/A

Protocol: Preparing Bikaverin Stock Solution (1 mM)

This protocol describes the preparation of a 1 mM Bikaverin stock solution in DMSO.



Materials

- Bikaverin powder (MW: 382.32 g/mol)
- · Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator or water bath set to 37°C
- Calibrated micropipettes and sterile tips

Safety Precautions

- Bikaverin is classified as acutely toxic if swallowed (H301).
- Always consult the Material Safety Data Sheet (MSDS) before handling.[1]
- Use appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the powder in a chemical fume hood to avoid inhalation.

Step-by-Step Procedure

- Equilibrate: Allow the **Bikaverin** powder vial to warm to room temperature for 15-20 minutes before opening to prevent condensation.
- Weigh: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the
 desired amount of Bikaverin powder. For example, to prepare 1 mL of a 1 mM solution,
 weigh 0.382 mg of Bikaverin.
- Calculate Solvent Volume: Based on the actual weight of Bikaverin, calculate the precise volume of DMSO required.



- Formula: Volume (L) = Mass (g) / (Molecular Weight (g/mol) x Concentration (mol/L))
- Example Calculation for 1 mg of Bikaverin to make a 1 mM stock:
 - Volume (L) = 0.001 g / (382.32 g/mol * 0.001 mol/L) = 0.0026156 L
 - Volume (mL) = 2.6156 mL
- Dissolve: Add the calculated volume of DMSO to the tube containing the **Bikaverin** powder.
- Facilitate Solubilization: Tightly cap the tube and vortex thoroughly. If the powder does not fully dissolve, use one of the following methods:
 - Sonication: Place the tube in a bath sonicator for 5-10 minutes.
 - Warming: Gently warm the solution in a 37°C water bath for 5-10 minutes, vortexing intermittently.
- Verify Dissolution: Ensure the solution is clear and free of any visible particulates. The final solution will be reddish in color.[2]
- Aliquot: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile, light-protected microcentrifuge tubes.
- Store: Store the aliquots as recommended in Section 5.0.

Stock Solution Preparation Table

The following table provides pre-calculated volumes of DMSO needed to prepare stock solutions of specific concentrations from a given mass of **Bikaverin**.



Mass of Bikaverin	Volume of DMSO for 0.5 mM Stock	Volume of DMSO for 1 mM Stock	Volume of DMSO for 2.62 mM (1 mg/mL) Stock
1 mg	5.231 mL	2.616 mL	1.0 mL
5 mg	26.156 mL	13.078 mL	5.0 mL
10 mg	52.312 mL	26.156 mL	10.0 mL

Storage and Stability

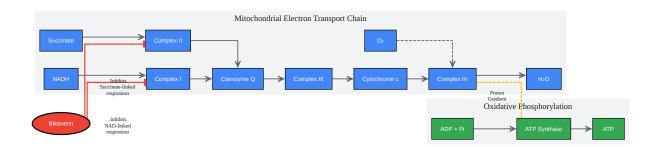
Proper storage is essential to maintain the biological activity of **Bikaverin**.

Form	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C	At least 3 years	Keep sealed and protected from light.[1]
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[2]
DMSO Stock Solution	-80°C	Up to 6 months	Recommended for long-term storage.[2]

Mechanism of Action Overview

Bikaverin's biological effects are primarily attributed to its potent inhibition of mitochondrial function. It disrupts cellular energy production by targeting the electron transport chain (ETC). Specifically, **Bikaverin** inhibits both succinate-linked and NAD-linked respiration.[1] At higher concentrations (\geq 50 µg/mL), it acts as an uncoupling agent for oxidative phosphorylation, dissipating the proton gradient required for ATP synthesis.[1]





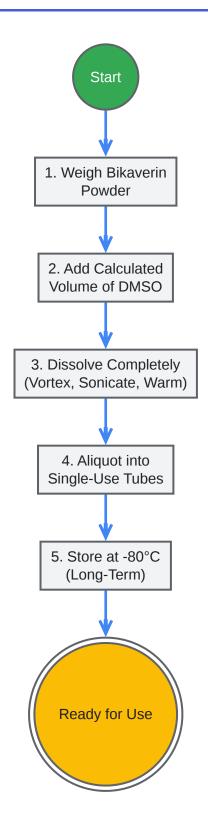
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Caption: Bikaverin's mechanism of action targeting Complex I and II.

Experimental Workflow

The following diagram illustrates the standardized workflow for preparing **Bikaverin** stock solutions.





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Caption: Standard workflow for preparing **Bikaverin** stock solution.



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